

Sourcing Analytical Standards for 2'-Amino-4',5'-dimethoxyacetophenone: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Amino-4,5-dimethoxyphenyl)ethanone

Cat. No.: B1268869

[Get Quote](#)

For researchers, scientists, and drug development professionals, the procurement of high-purity analytical standards is a critical first step in ensuring the accuracy and reproducibility of experimental results. This guide provides a comparative overview of commercially available analytical standards for 2'-Amino-4',5'-dimethoxyacetophenone, a key intermediate in various synthetic pathways and a compound of interest for its potential biological activities. We present a summary of supplier specifications, representative analytical data, and detailed experimental protocols to aid in the selection and application of this crucial reagent.

Supplier Specifications

A survey of prominent chemical suppliers reveals the availability of 2'-Amino-4',5'-dimethoxyacetophenone with generally high purity. The following table summarizes the key specifications from a selection of vendors. Researchers are advised to request lot-specific Certificates of Analysis for the most accurate information.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity Specification
Biosynth	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	-
CP Lab Safety	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	min 98%
Sigma-Aldrich	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	-
Cenmed	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	>98.0%
Fisher Scientific	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	-
Simson Pharma	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	-
Santa Cruz Biotechnology	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	-
TCI Chemicals	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	>98.0%(GC)(T)
Lab Pro Inc.	4101-30-8	C ₁₀ H ₁₃ NO ₃	195.22	Min. 98.0 (GC,T)

Representative Analytical Data

While a specific Certificate of Analysis for 2'-Amino-4',5'-dimethoxyacetophenone was not publicly available at the time of this guide's compilation, the following tables present representative analytical data based on structurally similar compounds and established analytical techniques. This information serves as a practical reference for quality control and characterization.

High-Performance Liquid Chromatography (HPLC)

Parameter	Value
Purity (by area %)	≥ 98.0%
Retention Time	Dependent on specific method conditions
Wavelength of Detection	~254 nm

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Representative Data)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.1 (example)	s	1H	Ar-H
~6.4 (example)	s	1H	Ar-H
~4.5 (example)	br s	2H	-NH ₂
3.89 (example)	s	3H	-OCH ₃
3.85 (example)	s	3H	-OCH ₃
2.50 (example)	s	3H	-C(O)CH ₃

¹³C NMR (Representative Data)

Chemical Shift (δ) ppm	Assignment
~198 (example)	C=O
~155 (example)	Ar-C
~145 (example)	Ar-C
~115 (example)	Ar-C
~110 (example)	Ar-C
~100 (example)	Ar-C
~98 (example)	Ar-C
56.2 (example)	-OCH ₃
55.8 (example)	-OCH ₃
26.5 (example)	-C(O)CH ₃

Mass Spectrometry (MS)

Parameter	Value
Molecular Ion [M+H] ⁺	~196.0968 m/z
Major Fragment Ions	Dependent on ionization technique

Experimental Protocols

The following are detailed methodologies for key analytical techniques that can be adapted for the analysis of 2'-Amino-4',5'-dimethoxyacetophenone.

High-Performance Liquid Chromatography (HPLC) Protocol

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid for improved peak shape).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection: UV at 254 nm.
- Sample Preparation: Dissolve a known concentration of the analytical standard in the mobile phase or a suitable solvent like methanol.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆).

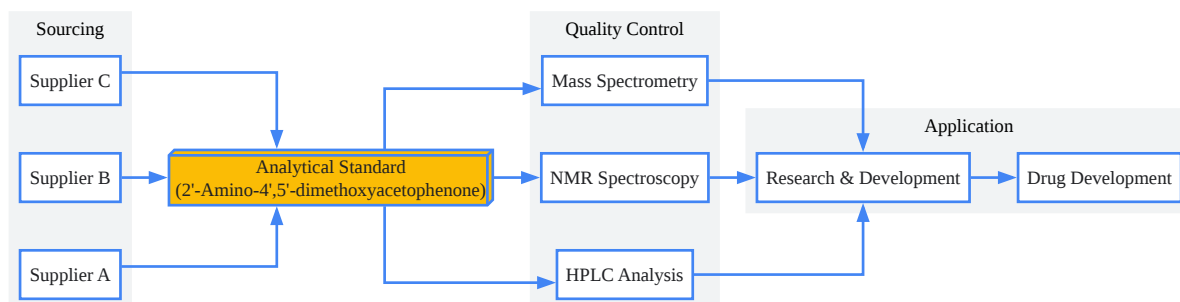
- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of the deuterated solvent.
- **^1H NMR Acquisition:** Acquire spectra with a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire proton-decoupled ^{13}C NMR spectra.

Mass Spectrometry (MS) Protocol

- **Instrumentation:** A mass spectrometer, typically coupled with an HPLC system (LC-MS) or a direct infusion source.
- **Ionization Source:** Electrospray ionization (ESI) in positive ion mode is generally suitable for this compound.
- **Mass Analyzer:** A quadrupole, time-of-flight (TOF), or Orbitrap analyzer.
- **Sample Preparation:** Prepare a dilute solution of the sample in a solvent compatible with the ionization source (e.g., methanol or acetonitrile with 0.1% formic acid).

Visualizing Analytical Workflows and Biological Pathways

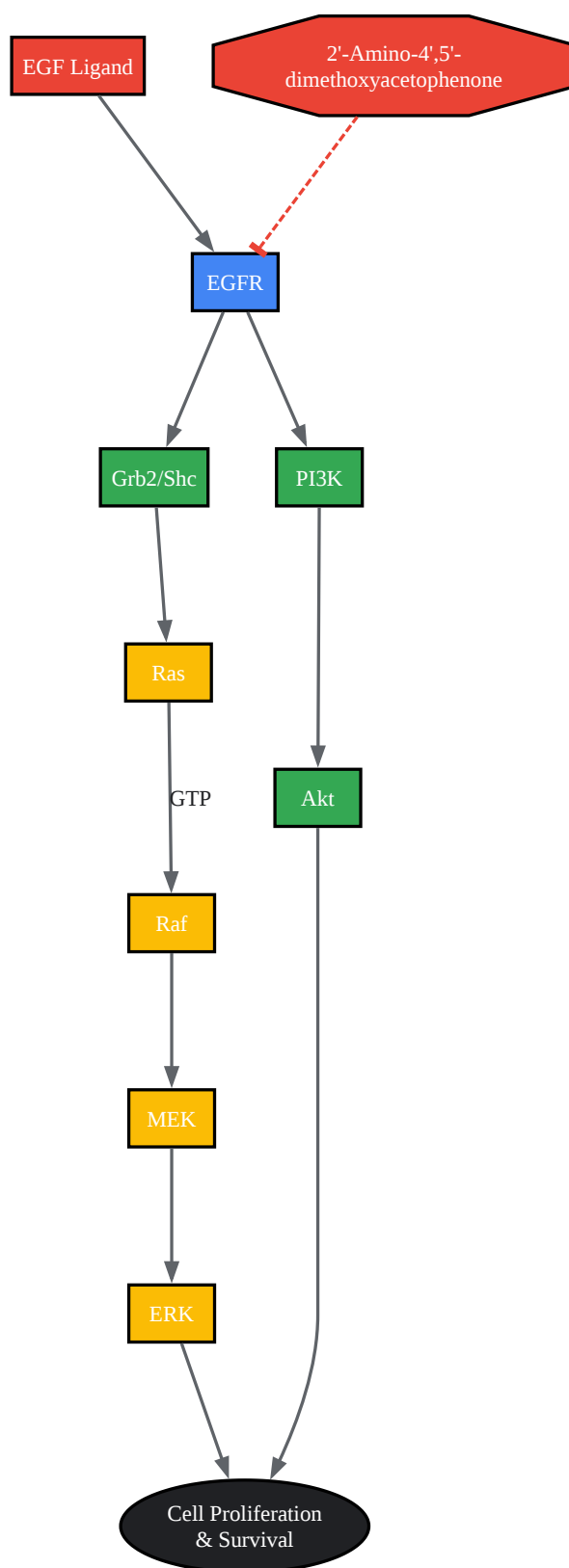
To further aid researchers, the following diagrams, generated using the DOT language, illustrate a typical analytical workflow and the biological signaling pathway in which 2'-Amino-4',5'-dimethoxyacetophenone has been implicated.



[Click to download full resolution via product page](#)

Caption: A typical workflow for sourcing and utilizing an analytical standard.

It has been reported that 2'-Amino-4',5'-dimethoxyacetophenone acts as a topoisomerase inhibitor and targets the epidermal growth factor receptor (EGFR) signaling pathway.[1] The following diagram illustrates a simplified representation of this critical cellular pathway.



[Click to download full resolution via product page](#)

Caption: Simplified EGFR signaling pathway and the inhibitory role of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3',4'-Dimethoxyacetophenone, 98%, COA, Certificate of Analysis, 1131-62-0, D 1115 [ottokemi.com]
- To cite this document: BenchChem. [Sourcing Analytical Standards for 2'-Amino-4',5'-dimethoxyacetophenone: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268869#sourcing-analytical-standards-for-2-amino-4-5-dimethoxyacetophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com